

# Application Notes and Protocols for Stereoselective Reactions Involving 3-Phenoxybenzoyl Cyanide Derivatives

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## Compound of Interest

Compound Name: *3-Phenoxybenzoyl cyanide*

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These application notes provide detailed protocols and data for the stereoselective synthesis of (S)- $\alpha$ -cyano-3-phenoxybenzyl alcohol, a key chiral intermediate in the production of synthetic pyrethroid insecticides such as deltamethrin and esfenvalerate. The primary strategies discussed are the enzymatic kinetic resolution of racemic  $\alpha$ -cyano-3-phenoxybenzyl acetate and the direct asymmetric hydrocyanation of 3-phenoxybenzaldehyde catalyzed by hydroxynitrile lyases (HNLs).

## Introduction

The synthesis of pyrethroid insecticides requires optically pure chiral intermediates, with the (S)-enantiomer of  $\alpha$ -cyano-3-phenoxybenzyl alcohol being of particular industrial importance.<sup>[1]</sup> Stereoselective synthesis is crucial for producing a final product with high insecticidal activity and reduced environmental impact. This document outlines two effective enzymatic methods to achieve high enantiomeric purity of the desired (S)-cyanohydrin.

## Method 1: Chemo-Enzymatic Kinetic Resolution of Racemic $\alpha$ -Cyano-3-phenoxybenzyl Acetate

This approach involves the initial chemical synthesis of racemic  $\alpha$ -cyano-3-phenoxybenzyl acetate, followed by a lipase-catalyzed kinetic resolution that selectively acts on one

enantiomer, allowing for the separation of the desired (S)-enantiomer.

## Experimental Protocols

### Protocol 1.1: Synthesis of Racemic $\alpha$ -Cyano-3-phenoxybenzyl Acetate

This protocol describes the synthesis of the racemic acetate starting from 3-phenoxybenzaldehyde.

- **Reaction Setup:** In a batch reactor, combine 3-phenoxybenzaldehyde, acetone cyanohydrin, and vinyl acetate.
- **Catalyst Addition:** Introduce an anion-exchange resin (e.g., D301) to catalyze the formation of the cyanohydrin.
- **Reaction Conditions:** The reaction is carried out in an organic solvent. Water activity should be kept low (e.g., at 0.01) using molecular sieves.
- **Monitoring:** The concentration of the resulting  $\alpha$ -cyano-3-phenoxybenzyl acetate can be monitored by gas chromatography.
- **Work-up:** Upon completion, the resin is filtered off, and the solvent is removed under reduced pressure to yield the racemic acetate.

### Protocol 1.2: Lipase-Catalyzed Kinetic Resolution

This protocol details the enzymatic resolution of the racemic acetate.

- **Enzyme Preparation:** A lipase, for example from *Candida cylindracea*, is added to a buffered aqueous solution (e.g., 0.2 M sodium acetate buffer, pH 5.0).[\[2\]](#)
- **Reaction Mixture:** The racemic  $\alpha$ -cyano-3-phenoxybenzyl acetate is added to the enzyme solution.[\[2\]](#)
- **Incubation:** The mixture is stirred vigorously at room temperature for a specified period (e.g., 18 hours) to facilitate the asymmetric hydrolysis of the (R)-acetate.[\[2\]](#)

- Phase Separation: After incubation, stirring is stopped, allowing the mixture to separate into an aqueous phase and an oily phase containing the (S)-acetate and the (R)-alcohol.[2]
- Extraction and Purification: The oily phase is collected. The desired (S)- $\alpha$ -cyano-3-phenoxybenzyl acetate is then separated from the (R)- $\alpha$ -cyano-3-phenoxybenzyl alcohol using techniques such as column chromatography over silica gel.[2]

#### Protocol 1.3: Racemization of (R)- $\alpha$ -Cyano-3-phenoxybenzyl Acetate

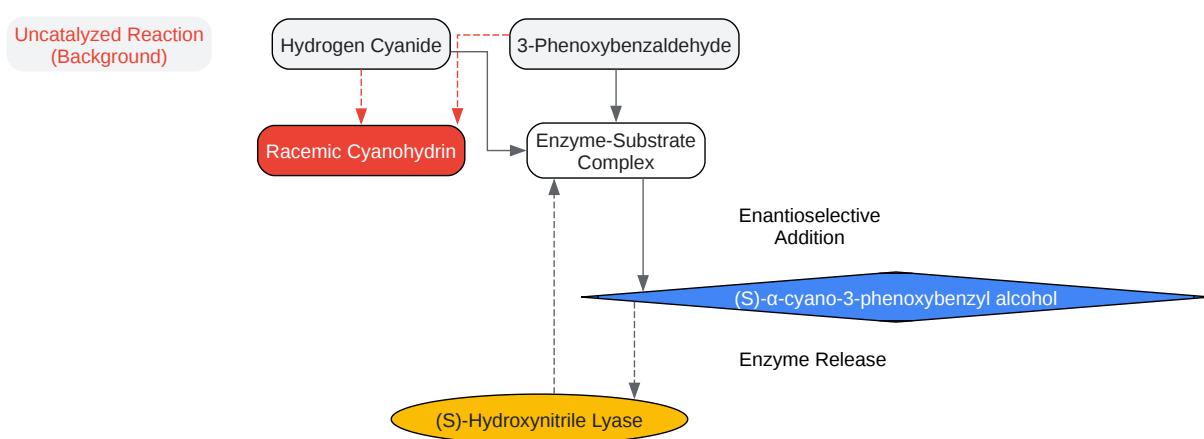
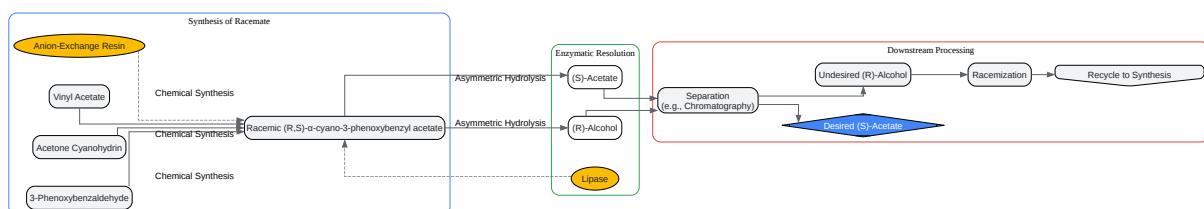
The undesired (R)-acetate can be racemized for reuse, improving the overall process efficiency.

- Base-Catalyzed Racemization: The racemization can be achieved under basic conditions, which facilitates the intermediate formation of 3-phenoxybenzaldehyde and hydrogen cyanide, followed by their recombination.[3]

## Data Presentation

Method	Enzyme	Substrate	Product	Conversion (%)	Enantiomeric Excess (ee)	Reference
Asymmetric Hydrolysis	Candida cylindracea	(R,S)- $\alpha$ -cyano-3-phenoxybenzyl acetate	(S)- $\alpha$ -cyano-3-phenoxybenzyl acetate	~50	High (not specified)	[2]
One-Pot Synthesis and Resolution	Alcaligenes sp. Lipase & Anion-Exchange Resin	3-phenoxybenzaldehyde, Acetone, Cyanohydrin, Vinyl acetate	(S)- $\alpha$ -cyano-3-phenoxybenzyl acetate	-	83% (with quinidine as catalyst)	[4]

## Workflow Visualization



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